

# Essential Guide to the Proper Disposal of Barium-138

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## Compound of Interest

Compound Name: Barium-138

Cat. No.: B078834

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For laboratory professionals engaged in research, science, and drug development, the safe handling and disposal of chemical compounds are paramount. This guide provides a comprehensive, step-by-step procedure for the proper disposal of **Barium-138**, focusing on immediate safety and logistical protocols.

**Barium-138** is the most abundant, naturally occurring stable isotope of barium, comprising 71.7% of all natural barium.<sup>[1][2]</sup> Unlike some of its counterparts, **Barium-138** is not radioactive.<sup>[3][4]</sup> Therefore, its disposal procedures are dictated by its chemical toxicity rather than radiological hazards. All soluble barium compounds are toxic and must be handled with care.<sup>[5]</sup>

## Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to adhere to standard safety protocols for handling toxic chemical waste.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles, nitrile gloves, and a laboratory coat.<sup>[6][7]</sup> If there is a risk of dust generation, a NIOSH-approved respirator should be used.<sup>[7]</sup>
- Ventilation: Handle all barium compounds in a well-ventilated area or under a chemical fume hood to minimize the risk of inhalation.<sup>[8]</sup>

- Avoid Contamination: Do not allow barium compounds to come into contact with water, as this can produce flammable gas.[\[6\]](#) Prevent the creation of dust when working with solid barium compounds.[\[7\]](#)

## Quantitative Safety Data

Adherence to occupational exposure limits is critical for personnel safety. The permissible exposure limits for soluble barium compounds are summarized below.

Parameter	Regulatory Level	Issuing Agency
Permissible Exposure Limit (PEL) - 8-hr Time Weighted Avg (TWA)	0.5 mg/m <sup>3</sup> (as Ba)	OSHA <a href="#">[7]</a> <a href="#">[8]</a>
EPA Hazardous Waste Number	D005	U.S. EPA <a href="#">[9]</a>
TCLP Regulatory Limit	100.0 mg/L	U.S. EPA <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>

The Toxicity Characteristic Leaching Procedure (TCLP) is a test used to determine if a waste is hazardous. If the concentration of barium in the leachate exceeds 100.0 mg/L, the waste is classified as hazardous.[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Step-by-Step Disposal Protocol for Barium Compounds

The primary method for the safe disposal of soluble barium compounds involves converting them into the insoluble and non-hazardous barium sulfate.

### Experimental Protocol: Precipitation of Soluble Barium Waste

This protocol details the conversion of soluble barium waste into insoluble barium sulfate.

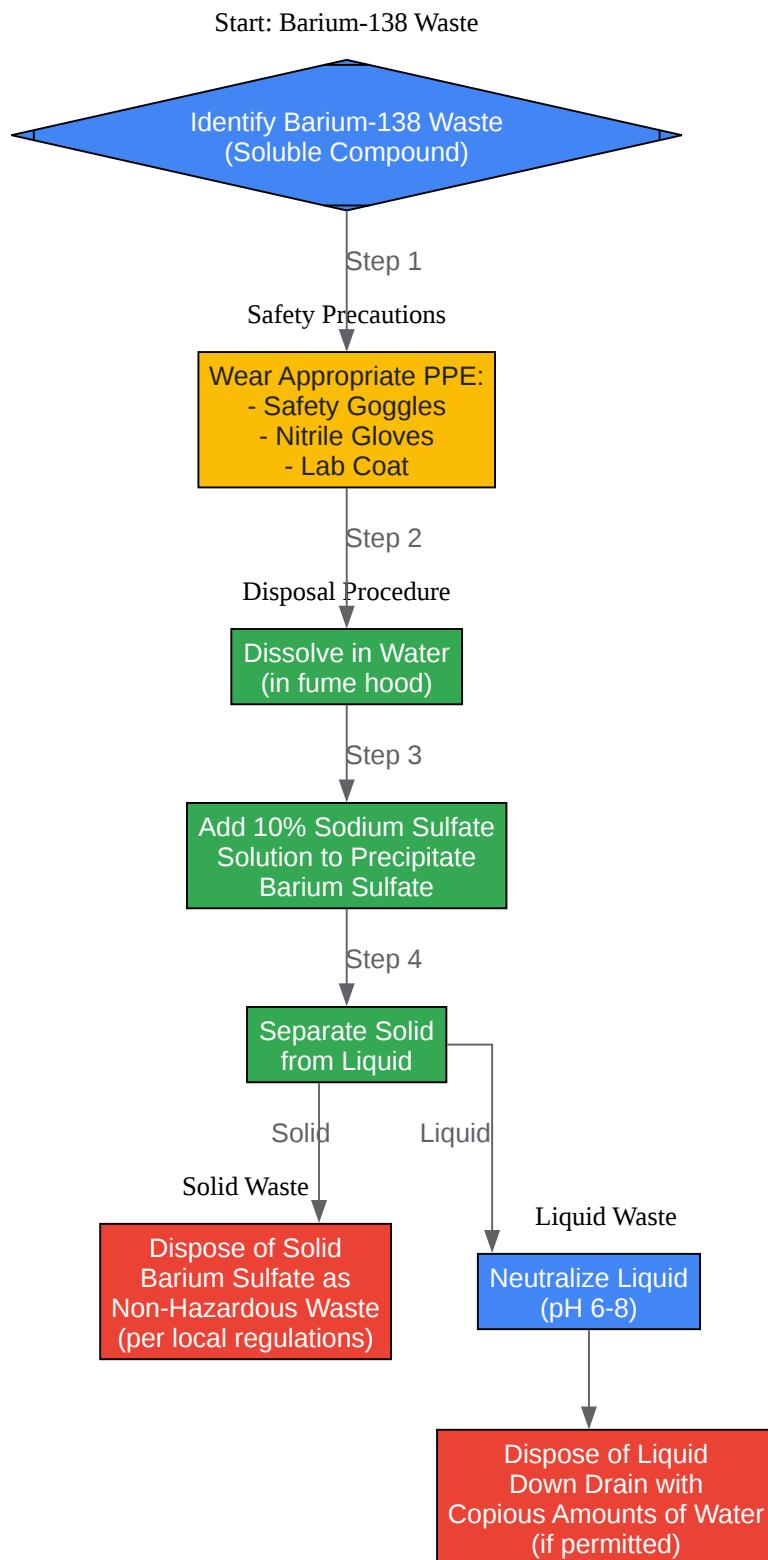
- Dissolution: In a chemical fume hood, carefully dissolve the soluble **barium-138** compound in a minimal amount of water.[\[9\]](#)[\[13\]](#)

- Precipitation: For each gram of the dissolved barium compound, slowly add approximately 15 mL of a 10% sodium sulfate solution while stirring.[7][9] This will cause the formation of a white precipitate, which is insoluble barium sulfate.
- Stand and Test: Allow the mixture to stand for at least one week to ensure complete precipitation.[9] To verify completeness, add a few more drops of the 10% sodium sulfate solution. If more precipitate forms, add more sodium sulfate solution until no further precipitation is observed.[9]
- Separation: Carefully separate the solid barium sulfate from the liquid supernatant by decantation or filtration.[7][13]
- Solid Waste Disposal: The solid barium sulfate is now considered non-hazardous and can typically be disposed of as regular solid waste.[9][14] It is recommended to mix it with an equal amount of sand before packaging it for a landfill.[13]
- Liquid Waste Disposal: Neutralize the remaining liquid by adjusting the pH to a neutral range (between 6 and 8).[7][13] After neutralization, and ensuring no other hazardous materials are present, this liquid can typically be washed down the drain with a large volume of running water.[7][13]

Important: Always consult and adhere to your institution's specific waste disposal guidelines and local regulations.[15] Never dispose of untreated soluble barium compounds directly into drains or as general waste.[14]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Barium-138** compounds.

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Workflow for the safe disposal of **Barium-138** compounds.

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## References

- 1. Barium - Wikipedia [en.wikipedia.org]
- 2. WebElements Periodic Table » Barium » isotope data [webelements.com]
- 3. ck12.org [ck12.org]
- 4. issr.edu.kh [issr.edu.kh]
- 5. buyisotope.com [buyisotope.com]
- 6. Barium - ESPI Metals [espimetals.com]
- 7. benchchem.com [benchchem.com]
- 8. archpdfs.lps.org [archpdfs.lps.org]
- 9. Barium Compounds - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 11. actenviro.com [actenviro.com]
- 12. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 13. umkc.edu [umkc.edu]
- 14. 1sthcc.com [1sthcc.com]
- 15. PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for Barium and Barium Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
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